

An In-depth Technical Guide to 5-(Methylthio)Thiophene-2-Carbaldehyde

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Compound of Interest

Compound Name: 5-(Methylthio)Thiophene-2-Carbaldehyde

Cat. No.: B1349795

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical properties, synthesis, and potential applications of **5-(methylthio)thiophene-2-carbaldehyde**. The information is curated for professionals in research and development, with a focus on data presentation and experimental methodologies.

Chemical and Physical Properties

5-(Methylthio)thiophene-2-carbaldehyde is a substituted thiophene derivative with the CAS number 24445-35-0. It serves as a versatile intermediate in various chemical syntheses.^[1]

Property	Value	Reference
Molecular Formula	C ₆ H ₆ OS ₂	[1]
Molecular Weight	158.24 g/mol	[1]
Physical Form	Solid	
Melting Point	26 °C	[1]
Boiling Point	95 °C at 0.4 mmHg	[1]
InChI	1S/C6H6OS2/c1-8-6-3-2-5(4-7)9-6/h2-4H,1H3	
InChI Key	RKXYTFTZODXDEF-UHFFFAOYSA-N	
SMILES	CSc1ccc(C=O)s1	

Spectroscopic Data

Detailed experimental spectroscopic data for **5-(methylthio)thiophene-2-carbaldehyde** is not widely available in the public domain. However, based on the analysis of structurally similar compounds, the following are the expected spectral characteristics.

¹H NMR Spectroscopy (Predicted)

Chemical Shift (δ) ppm	Multiplicity	Integration	Provisional Assignment
~9.8	s	1H	Aldehyde proton (-CHO)
~7.6	d	1H	Thiophene proton (H3)
~7.0	d	1H	Thiophene proton (H4)
~2.5	s	3H	Methylthio protons (-SCH ₃)

¹³C NMR Spectroscopy (Predicted)

Chemical Shift (δ) ppm	Provisional Assignment
~182	Aldehyde carbon (C=O)
~150	Thiophene carbon (C5)
~145	Thiophene carbon (C2)
~137	Thiophene carbon (C3)
~125	Thiophene carbon (C4)
~15	Methylthio carbon (-SCH ₃)

IR Spectroscopy (Predicted)

Wavenumber (cm ⁻¹)	Assignment
~1670-1690	C=O stretching (aldehyde)
~2820 and ~2720	C-H stretching (aldehyde)
~3100	C-H stretching (thiophene ring)
~2920	C-H stretching (methyl group)
~1400-1550	C=C stretching (thiophene ring)

Mass Spectrometry (Predicted)

m/z	Assignment
158	[M] ⁺
157	[M-H] ⁺
129	[M-CHO] ⁺

Experimental Protocols

General Spectroscopic Analysis Methodologies

The following are generalized protocols for acquiring spectroscopic data for compounds such as **5-(methylthio)thiophene-2-carbaldehyde**.

- **Sample Preparation:** Dissolve 10-20 mg of the sample in approximately 0.7 mL of deuterated chloroform (CDCl_3) containing tetramethylsilane (TMS) as an internal standard.
- **^1H NMR Acquisition:** Use a spectrometer operating at 300 MHz or higher. Acquire the spectrum with a sufficient number of scans to achieve a good signal-to-noise ratio.
- **^{13}C NMR Acquisition:** Acquire the spectrum using a proton-decoupled pulse sequence with a sufficient relaxation delay to ensure accurate integration of all carbon signals.
- **Sample Preparation:** The sample can be analyzed as a thin film on a salt plate (NaCl or KBr) or as a solution in a suitable solvent (e.g., CCl_4).
- **Data Acquisition:** Record the spectrum over a range of 4000 to 400 cm^{-1} using a Fourier-transform infrared (FTIR) spectrometer.
- **Sample Introduction:** For a volatile compound, gas chromatography-mass spectrometry (GC-MS) is a suitable method. Inject a dilute solution of the sample in a volatile solvent into the GC.
- **Ionization:** Use electron ionization (EI) at 70 eV.
- **Analysis:** Record the mass-to-charge ratio (m/z) of the resulting fragments.

Synthesis Protocol: Vilsmeier-Haack Formylation

A plausible synthetic route for **5-(methylthio)thiophene-2-carbaldehyde** is the Vilsmeier-Haack formylation of 2-(methylthio)thiophene. The following is a representative protocol adapted from the formylation of similar thiophene derivatives.^{[2][3]}

- **Reagents:**
 - 2-(Methylthio)thiophene
 - Phosphorus oxychloride (POCl_3)

- N,N-Dimethylformamide (DMF), anhydrous
- Dichloromethane (DCM), anhydrous
- Ice
- Saturated sodium bicarbonate solution
- Brine
- Anhydrous magnesium sulfate
- Procedure:
 - To a stirred solution of anhydrous DMF (3 equivalents) in anhydrous DCM, slowly add POCl_3 (1.2 equivalents) at 0 °C under an inert atmosphere.
 - Stir the mixture at 0 °C for 30 minutes to form the Vilsmeier reagent.
 - Add a solution of 2-(methylthio)thiophene (1 equivalent) in anhydrous DCM to the Vilsmeier reagent at 0 °C.
 - Allow the reaction mixture to warm to room temperature and stir for 2-4 hours, monitoring the reaction by thin-layer chromatography (TLC).
 - Carefully pour the reaction mixture onto crushed ice with vigorous stirring.
 - Neutralize the aqueous solution with a saturated sodium bicarbonate solution.
 - Extract the product with DCM (3 x 50 mL).
 - Combine the organic layers, wash with brine, dry over anhydrous magnesium sulfate, and concentrate under reduced pressure to yield the crude product.
 - Purify the product by column chromatography or distillation under reduced pressure.

Reactivity and Applications

The aldehyde group in **5-(methylthio)thiophene-2-carbaldehyde** is susceptible to nucleophilic attack, making it a valuable precursor for a variety of chemical transformations, including condensation reactions, oxidations, and reductions.

This compound is a key building block in several areas:

- **Pharmaceuticals:** It serves as an intermediate in the synthesis of bioactive molecules and drug candidates.[\[1\]](#)
- **Agrochemicals:** It is used in the development of new pesticides and herbicides.[\[1\]](#)
- **Materials Science:** The thiophene moiety makes it suitable for creating organic semiconductors and conductive polymers.[\[1\]](#)
- **Flavors and Fragrances:** It is also utilized in the flavor and fragrance industry.

Safety Information

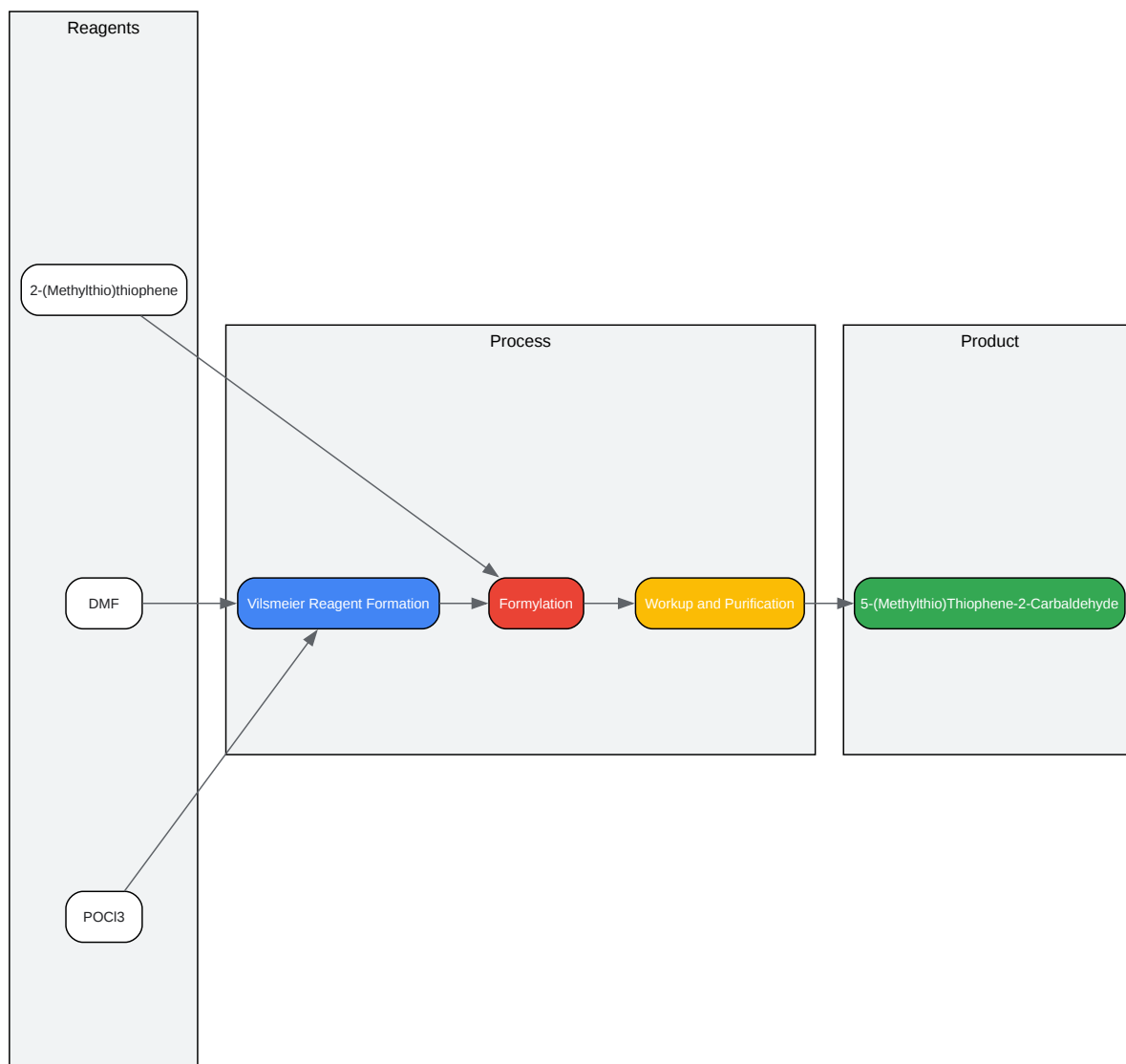
5-(Methylthio)thiophene-2-carbaldehyde is classified as hazardous.[\[4\]](#)

- Signal Word: Danger
- Hazard Statements:
 - H302: Harmful if swallowed
 - H315: Causes skin irritation
 - H317: May cause an allergic skin reaction
 - H318: Causes serious eye damage
 - H335: May cause respiratory irritation
- Pictograms:
 - Corrosion
 - Exclamation mark

Standard laboratory safety precautions, including the use of personal protective equipment (gloves, safety glasses, and a lab coat), should be followed when handling this compound. Work should be conducted in a well-ventilated fume hood.

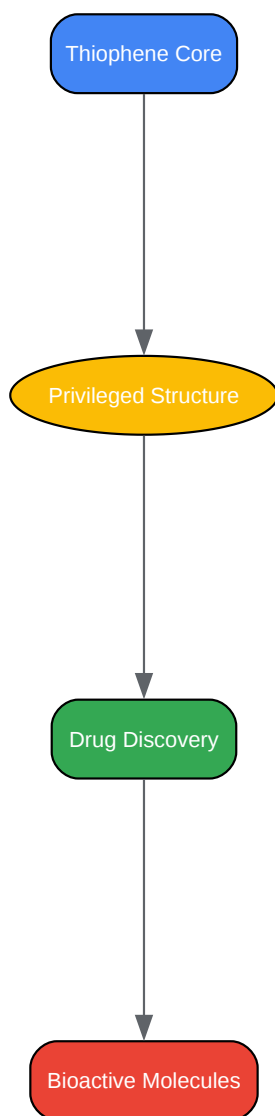
Visualizations

The following diagrams illustrate key concepts related to the synthesis and application of **5-(methylthio)thiophene-2-carbaldehyde**.



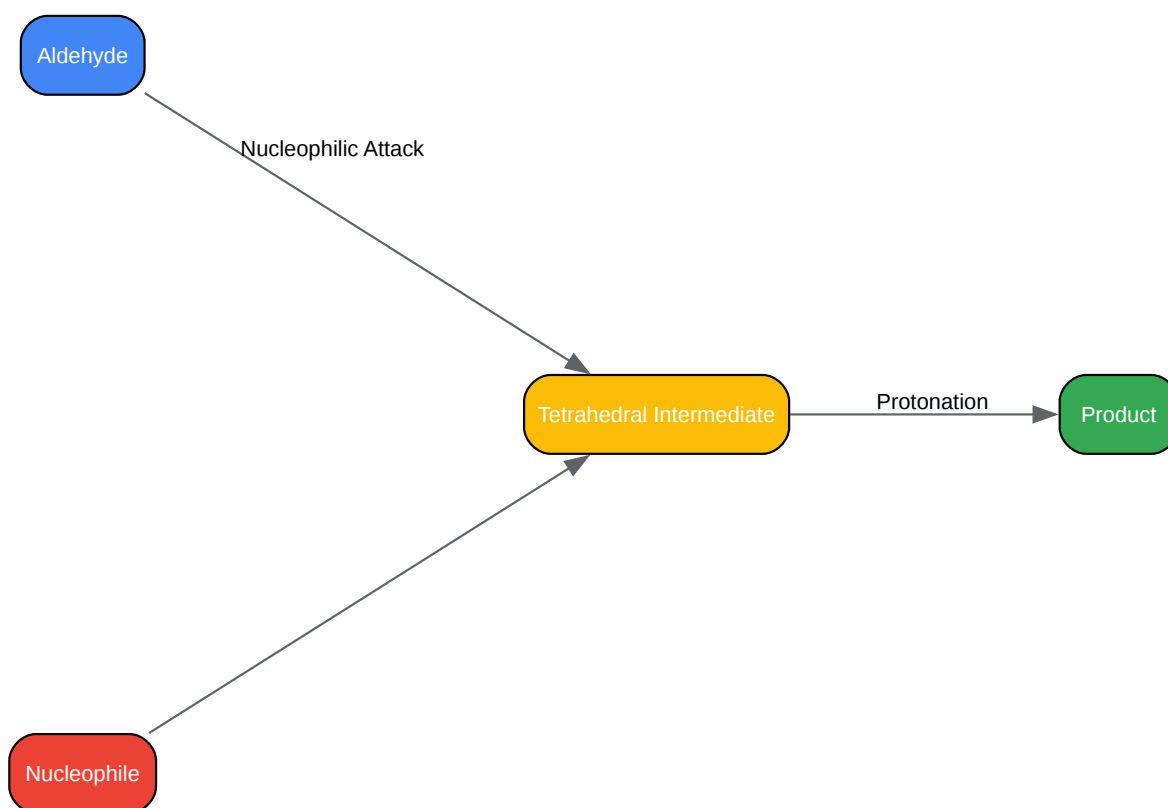
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Caption: Synthetic workflow for **5-(methylthio)thiophene-2-carbaldehyde**.



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Caption: Thiophenes as privileged structures in drug discovery.



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Caption: General reactivity of an aldehyde with a nucleophile.

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